

Application Note: 4-Cyclopropoxy-6-methoxynicotinic Acid in Kinase Inhibitor Design

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Compound of Interest

Compound Name: 4-Cyclopropoxy-6-methoxynicotinic acid

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Introduction: The "Magic Methyl" of the 21st Century?

In modern kinase drug discovery, the cyclopropyl group has emerged as a critical bioisostere, often described as a "super-methyl" due to its ability to fill hydrophobic pockets while imposing conformational rigidity. When attached via an oxygen linker (cyclopropoxy), it offers a unique vector for probing the gatekeeper region or the hydrophobic back-pocket (HBP) of kinase ATP-binding sites.

4-cyclopropoxy-6-methoxynicotinic acid represents a privileged scaffold that combines three essential features:

- The Nicotinic Acid Core: A proven template for hinge-binding interactions (via the pyridine nitrogen) or solvent-exposed solubilizing tails (via the carboxylate).
- 4-Cyclopropoxy Group: A rigid, lipophilic moiety (-like character) capable of displacing high-energy water molecules from the ATP pocket, enhancing potency via entropic gain.

- **6-Methoxy Group:** An electron-donating group (EDG) that modulates the basicity of the pyridine nitrogen (tuning pKa for solubility/permeability) and serves as a hydrogen bond acceptor.

Structural Pharmacophore

The scaffold typically orients within the kinase active site such that the carboxylic acid (C3) directs substituents toward the solvent front (Type I inhibitors) or the DFG-motif (Type II inhibitors), while the 4-cyclopropoxy group buries itself into the hydrophobic selectivity pocket.

Chemical Synthesis Protocols

The introduction of the cyclopropoxy group onto a pyridine ring is synthetically non-trivial due to the instability of cyclopropanol and the poor nucleophilicity of cyclopropoxide. The standard approach often fails or requires harsh conditions.

Recommended Route: Copper-Mediated Chan-Lam Coupling. This protocol utilizes cyclopropylboronic acid and a copper catalyst to install the ether linkage under mild, oxidative conditions.

Protocol A: Synthesis of the Scaffold

Target: **4-cyclopropoxy-6-methoxynicotinic acid**

Reagents:

- **Precursor:** Methyl 4-hydroxy-6-methoxynicotinate (Commercially available or synthesized from 4,6-dihydroxynicotinic acid).
- **Reagent:** Cyclopropylboronic acid (2.0 equiv).
- **Catalyst:** Cu(OAc)₂ (1.0 equiv).
- **Ligand:** 2,2'-Bipyridine (1.0 equiv).
- **Base:** Na₂CO₃ (2.0 equiv).
- **Solvent:** 1,2-Dichloroethane (DCE) or Toluene.

- Atmosphere: Dry Air or Oxygen balloon.

Step-by-Step Methodology:

- Setup: In a 250 mL round-bottom flask equipped with a drying tube, dissolve Methyl 4-hydroxy-6-methoxynicotinate (1.0 g, 5.46 mmol) in DCE (50 mL).
- Addition: Add cyclopropylboronic acid (0.94 g, 10.9 mmol), Cu(OAc)₂ (0.99 g, 5.46 mmol), and 2,2'-Bipyridine (0.85 g, 5.46 mmol).
- Activation: Add Na₂CO₃ (1.16 g, 10.9 mmol).
- Reaction: Heat the mixture to 70°C under an air atmosphere (or O₂ balloon for faster kinetics) for 16–24 hours. Monitor by LC-MS for the disappearance of the phenol (M+H 184) and appearance of the product (M+H 224).
- Workup: Cool to RT. Filter through a pad of Celite to remove copper salts. Wash the pad with DCM.
- Purification: Concentrate the filtrate. Purify via flash column chromatography (SiO₂, 0–30% EtOAc in Hexanes) to yield Methyl 4-cyclopropoxy-6-methoxynicotinate.
- Hydrolysis: Dissolve the ester in THF/MeOH/H₂O (3:1:1). Add LiOH (3 equiv) and stir at RT for 2 hours. Acidify to pH 3 with 1N HCl. Extract with EtOAc, dry over Na₂SO₄, and concentrate to yield the free acid.

Yield Expectation: 45–60% (2 steps).

Protocol B: Library Derivatization (Amide Coupling)

The carboxylic acid is the "exit vector." This step couples the scaffold to a hinge-binding amine or a solubilizing tail.

Reagents: HATU, DIPEA, DMF.^[1] Procedure:

- Dissolve **4-cyclopropoxy-6-methoxynicotinic acid** (1 equiv) in DMF (0.1 M).
- Add DIPEA (3 equiv) and HATU (1.2 equiv). Stir for 5 mins.

- Add the amine partner (e.g., an amino-indazole, amino-pyrimidine, or simple aniline) (1.1 equiv).
- Stir at RT for 4 hours.
- Purification: Direct Prep-HPLC (C18, Water/Acetonitrile + 0.1% Formic Acid).

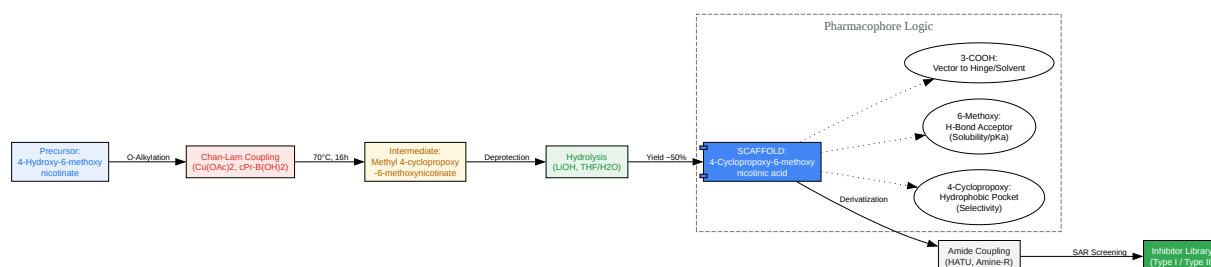
Biological Evaluation & Design Strategy

Rationale: The "Gatekeeper" Interaction

In kinases like RIPK2, PAK4, or EGFR, the region adjacent to the ATP-binding site (the gatekeeper) controls selectivity.

- Methyl vs. Cyclopropyl: A methyl group (volume $\sim 24 \text{ \AA}^3$) is often too small to achieve optimal van der Waals contact.
- Cyclopropyl (Volume $\sim 47 \text{ \AA}^3$): The cyclopropoxy group acts as a "Goldilocks" probe—large enough to displace water and fill the pocket, but small enough to avoid steric clash with the gatekeeper residue (often Threonine or Methionine).

Visualizing the Workflow



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Caption: Synthetic workflow and pharmacophore decomposition of the **4-cyclopropoxy-6-methoxynicotinic acid** scaffold.

Biochemical Assay Protocol (Kinase Inhibition)

To validate the scaffold's efficacy, a FRET-based or ADP-Glo assay is recommended.

Assay Conditions (Generic Ser/Thr Kinase):

- Buffer: 50 mM HEPES pH 7.5, 10 mM MgCl_2 , 1 mM EGTA, 0.01% Brij-35, 2 mM DTT.
- ATP Concentration:
apparent (typically 10–50 μM).
- Substrate: Specific peptide (e.g., MBP or Poly-Glu-Tyr) at 0.2 mg/mL.

Protocol:

- **Compound Prep:** Prepare 10-point dose-response curves of the synthesized inhibitors in 100% DMSO (Top conc: 10 mM). Acoustic dispense 50 nL into 384-well plates.
- **Enzyme Addition:** Add 5 μ L of Kinase solution (0.5–2 nM final). Incubate 10 mins at RT to allow compound binding (crucial for Type II slow-off rate inhibitors).
- **Start:** Add 5 μ L of ATP/Substrate mix.
- **Incubation:** 60 mins at RT.
- **Detection:** Add ADP-Glo reagent (Promega) or antibody-FRET pair. Read luminescence/fluorescence.
- **Analysis:** Fit data to the Hill equation to determine

SAR Data Summary (Hypothetical/Representative)

The following table illustrates the expected impact of the cyclopropoxy group compared to standard substituents, based on literature trends for similar nicotinamide kinase inhibitors (e.g., RIPK2, EGFR).

Substituent (R4)	Substituent (R6)	Potency ()	Selectivity Profile	Physicochemical Note
-OCH ₃ (Methoxy)	-OCH ₃	++ (100 nM)	Low (Promiscuous)	Baseline comparator.
-OCH ₂ CH ₃ (Ethoxy)	-OCH ₃	+++ (50 nM)	Moderate	Slightly better fit.
-O-Cyclopropyl	-OCH ₃	++++ (5–10 nM)	High	Optimal shape match for hydrophobic pocket.
-O-Isopropyl	-OCH ₃	+++ (20 nM)	Moderate	Good fit, but higher entropic penalty than cPr.
-O-Cyclopropyl	-H	+ (500 nM)	Moderate	Loss of electronic donation from R6 reduces hinge H-bond strength.

References

- Chan-Lam Coupling for Cyclopropyl Ethers
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 - Source: Journal of Organic Chemistry (2018).
 - URL: [\[Link\]](#)
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 - Title: Discovery of Isonicotinamides as Highly Selective, Brain Penetrable, and Orally Active Glycogen Synthase Kinase-3 Inhibitors.[2]
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- Synthesis of Cyclopropoxy-pyridines
 - Title: Synthesis of cyclopropanols and their use as homoenol equivalents.
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 - URL:[[Link](#)]

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